

# Application Notes and Protocols: *cis*-Dichlorobis(triphenylphosphine)platinum(II)

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## Compound of Interest

Compound Name: *cis*-Dichlorobis(triphenylphosphine)platinum(II)

Cat. No.: B076907

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## Introduction

**cis-Dichlorobis(triphenylphosphine)platinum(II)**, with the chemical formula  $cis$ - $[\text{PtCl}_2(\text{P}(\text{C}_6\text{H}_5)_3)_2]$ , is a square planar coordination complex of platinum(II). It serves as a vital precursor in the synthesis of other platinum compounds and as a catalyst in various organic transformations.<sup>[1]</sup> Its structural similarity to the well-known anticancer drug cisplatin has also led to investigations into its potential as a chemotherapeutic agent.

These application notes provide comprehensive guidance on the safe handling, storage, and utilization of **cis-Dichlorobis(triphenylphosphine)platinum(II)** in a research and development setting.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **cis-Dichlorobis(triphenylphosphine)platinum(II)** is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	$C_{36}H_{30}Cl_2P_2Pt$	
Molecular Weight	790.56 g/mol	
Appearance	White to off-white crystalline powder	<a href="#">[1]</a>
Melting Point	$\geq 300$ °C (decomposes)	
Solubility	Slightly soluble in chloroform, toluene. Insoluble in water, hexane.	<a href="#">[2]</a>
CAS Number	15604-36-1	

## Safe Handling and Storage

Proper handling and storage procedures are crucial for ensuring laboratory safety and maintaining the integrity of the compound.

## Personal Protective Equipment (PPE)

When handling **cis-Dichlorobis(triphenylphosphine)platinum(II)**, the following personal protective equipment should be worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or latex gloves.
- Respiratory Protection: A NIOSH-approved N95 dust mask or a respirator with a particulate filter is recommended, especially when handling the powder outside of a fume hood.
- Body Protection: A laboratory coat should be worn to prevent skin contact.

## Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust particles.

- Ensure that an eyewash station and a safety shower are readily accessible in the work area.

## Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated place.[3]
- Store away from strong oxidizing agents.[3]
- The compound is hygroscopic and should be protected from moisture.[2]

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Disposal

Dispose of **cis-Dichlorobis(triphenylphosphine)platinum(II)** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

# Applications and Experimental Protocols

**cis-Dichlorobis(triphenylphosphine)platinum(II)** is a versatile compound with applications in catalysis and medicinal chemistry.

## Catalysis

This complex is an effective catalyst for several organic reactions, including hydrogenation and hydrosilylation.

This protocol provides a general procedure for the hydrogenation of an alkene using **cis-Dichlorobis(triphenylphosphine)platinum(II)** as a catalyst. The specific substrate, solvent, and reaction conditions may need to be optimized.

### Materials:

- **cis-Dichlorobis(triphenylphosphine)platinum(II)**
- Alkene substrate
- Anhydrous solvent (e.g., ethanol, toluene)
- Hydrogen gas (H<sub>2</sub>)
- Reaction vessel (e.g., Parr hydrogenator or a flask with a balloon of H<sub>2</sub>)
- Stirring apparatus

### Procedure:

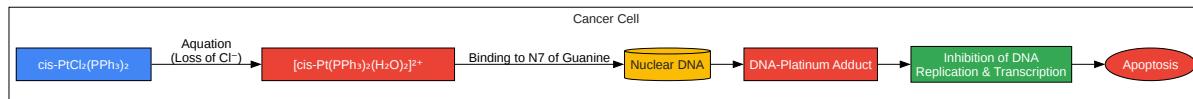
- In the reaction vessel, dissolve the alkene substrate and a catalytic amount of **cis-Dichlorobis(triphenylphosphine)platinum(II)** (typically 0.1-1 mol%) in the chosen anhydrous solvent.
- Purge the reaction vessel with an inert gas (e.g., nitrogen or argon) to remove any oxygen.
- Introduce hydrogen gas into the reaction vessel. If using a balloon, ensure it is securely attached. For a Parr apparatus, pressurize the vessel to the desired H<sub>2</sub> pressure.

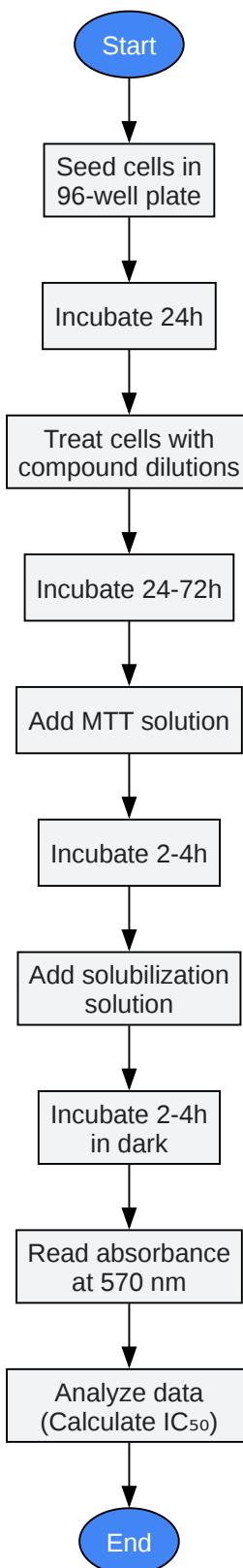
- Stir the reaction mixture vigorously at room temperature or with gentle heating, as required for the specific substrate.
- Monitor the progress of the reaction by techniques such as thin-layer chromatography (TLC), gas chromatography (GC), or nuclear magnetic resonance (NMR) spectroscopy.
- Once the reaction is complete, carefully vent the excess hydrogen gas in a well-ventilated area.
- Remove the catalyst by filtration through a pad of celite or silica gel.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the product by an appropriate method, such as column chromatography or recrystallization.

## Anticancer Research

The cytotoxic properties of **cis-Dichlorobis(triphenylphosphine)platinum(II)** are an active area of research. Its proposed mechanism of action involves the formation of adducts with DNA, leading to the inhibition of DNA replication and transcription, and ultimately inducing apoptosis (programmed cell death).

The anticancer activity of **cis-Dichlorobis(triphenylphosphine)platinum(II)** is believed to follow a pathway similar to that of cisplatin.



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- To cite this document: BenchChem. [Application Notes and Protocols: cis-Dichlorobis(triphenylphosphine)platinum(II)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076907#handling-and-storage-of-cis-dichlorobis-triphenylphosphine-platinum-ii>]

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